

Technical Guide: Safety and Handling of Lamivudine-13C,15N2,d2

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Compound of Interest

Compound Name: Lamivudine-13C,15N2,d2

Cat. No.: B12375175

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This document provides a comprehensive overview of the safety, handling, and core mechanisms of **Lamivudine-13C,15N2,d2** for researchers, scientists, and drug development professionals. While a specific Safety Data Sheet (SDS) for this exact isotopic combination is not publicly available, the safety profile is considered analogous to the parent compound, Lamivudine, and other similar isotopically labeled versions. The incorporation of stable, non-radioactive isotopes does not significantly alter the chemical or biological reactivity of the molecule.^[1]

Hazard Identification and Classification

Lamivudine is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. It is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.^{[2][3]}

1.1 GHS Classification Summary

The following table summarizes the Globally Harmonized System (GHS) classification for Lamivudine.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.[3]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[3]
Skin Irritation	2	H315: Causes skin irritation.[3]
Eye Irritation	2A	H319: Causes serious eye irritation.[3]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[4]

1.2 Pictograms and Signal Word

- Pictograms: GHS07 (Exclamation Mark), GHS08 (Health Hazard)
- Signal Word: Danger[2]

Toxicological and Physical Data

The following tables provide key quantitative data extracted from available safety data sheets for Lamivudine.

2.1 Toxicological Data

Metric	Value	Species	Reference
Oral TDLO	3 g/kg	Mouse	[3]

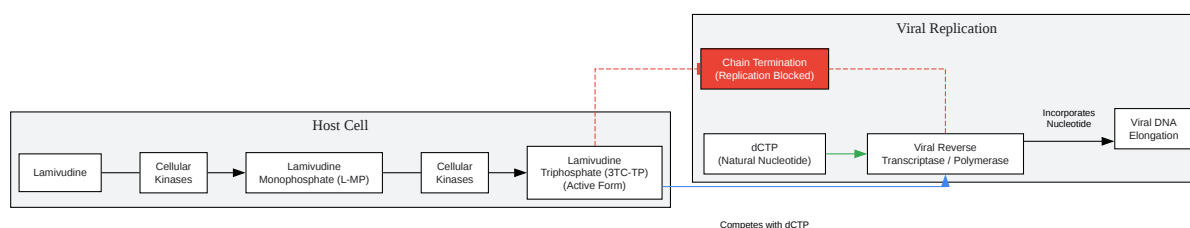
2.2 Physical and Chemical Properties

Property	Value
Chemical Formula	$C_7^{13}CH_9D_2N^{15}N_2O_3S$ [5]
Molecular Weight	~234.25 g/mol [6][5]
Appearance	Solid Powder
Storage Temperature	2-8°C (Refrigerator)[6] or -20°C (Powder)

Mechanism of Action & Signaling Pathway

Lamivudine is a potent nucleoside analog reverse transcriptase inhibitor used in the treatment of HIV and Hepatitis B virus (HBV) infections.[7][8] Its mechanism of action involves the inhibition of viral DNA synthesis.[9][10]

Upon entering a host cell, Lamivudine is phosphorylated by intracellular kinases to its active triphosphate form, lamivudine triphosphate (3TC-TP).[9][10][11] 3TC-TP then competes with the natural deoxycytidine triphosphate (dCTP) for incorporation into the growing viral DNA chain by the viral reverse transcriptase (for HIV) or polymerase (for HBV).[9] Because 3TC-TP lacks the 3'-hydroxyl group necessary for the formation of the next phosphodiester bond, its incorporation results in the termination of the DNA chain, thereby halting viral replication.[9]



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Caption: Intracellular activation of Lamivudine and inhibition of viral DNA synthesis.

Experimental Protocols

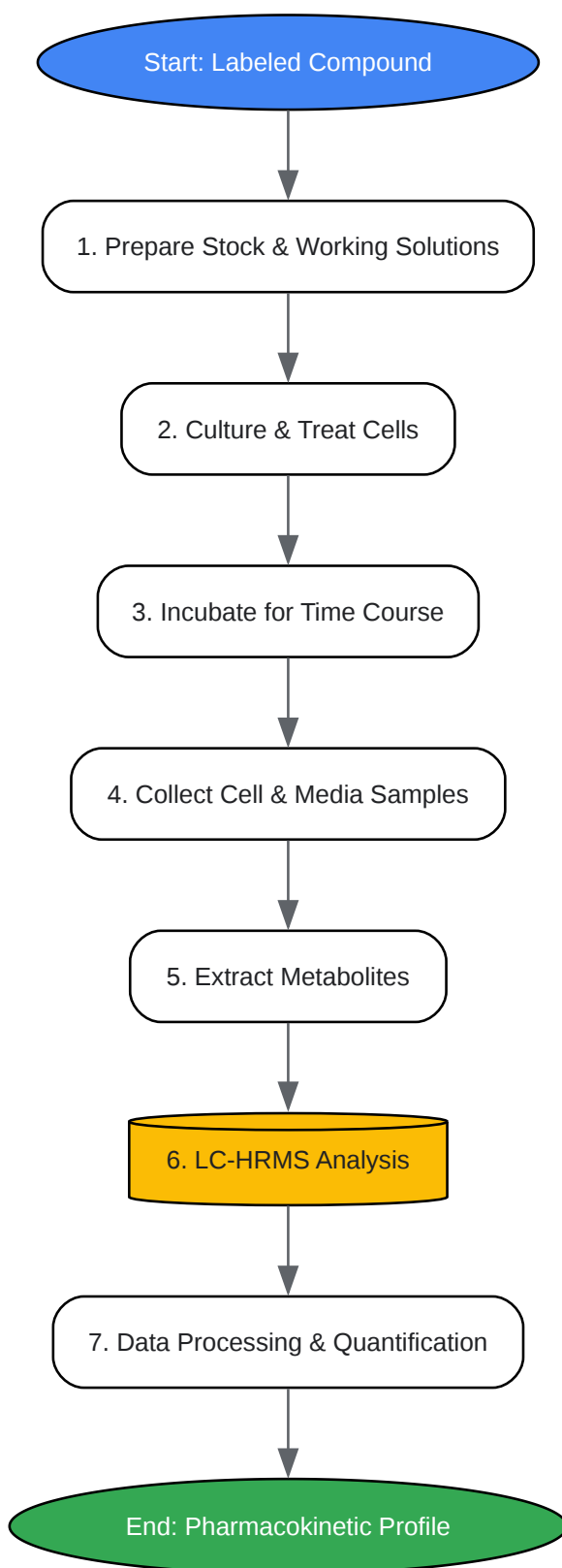
Stable isotope-labeled compounds like **Lamivudine-13C,15N2,d2** are invaluable tools in drug discovery and development, particularly for absorption, distribution, metabolism, and excretion (ADME) studies.^[12] They allow for precise tracking and quantification of the drug and its metabolites using mass spectrometry.^{[13][14]}

4.1 General Protocol for a Cellular Uptake and Metabolism Assay

This protocol outlines a typical workflow for assessing how a drug is metabolized in a cellular model.

- Compound Preparation:
 - Prepare a stock solution of **Lamivudine-13C,15N2,d2** in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions to achieve the desired final concentrations for the experiment.
- Cell Culture and Treatment:
 - Culture a relevant cell line (e.g., HepG2 for liver metabolism studies) to appropriate confluency.
 - Remove the culture medium and treat the cells with the medium containing the specified concentration of the labeled Lamivudine.
 - Incubate the cells for various time points (e.g., 1, 4, 12, 24 hours).
- Sample Collection:
 - At each time point, collect both the cell culture supernatant (extracellular fraction) and the cells.
 - Wash the cells with ice-cold phosphate-buffered saline (PBS) to remove any residual extracellular compound.

- Lyse the cells using a suitable method (e.g., methanol precipitation) to extract intracellular metabolites.
- Sample Processing:
 - Separate the protein precipitate from the lysate by centrifugation.
 - Collect the supernatant containing the drug and its metabolites.
 - Prepare samples for analysis (e.g., evaporation of solvent and reconstitution in a mobile phase-compatible solution).
- LC-MS/MS Analysis:
 - Analyze the samples using a high-resolution liquid chromatography-mass spectrometry (LC-HRMS) system.[\[15\]](#)
 - The mass difference conferred by the ^{13}C , ^{15}N , and ^2H isotopes allows for the unambiguous detection and quantification of the parent compound and its metabolites against the complex biological matrix.[\[15\]](#)
- Data Analysis:
 - Process the mass spectrometry data to identify and quantify the parent Lamivudine and any detected metabolites over time.
 - Calculate the rate of uptake and metabolism.



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Caption: Workflow for an in-vitro metabolism study using a stable isotope-labeled compound.

Safe Handling and Emergency Procedures

Proper handling and personal protective equipment (PPE) are critical to minimize exposure.

5.1 Engineering Controls & Personal Protective Equipment (PPE)

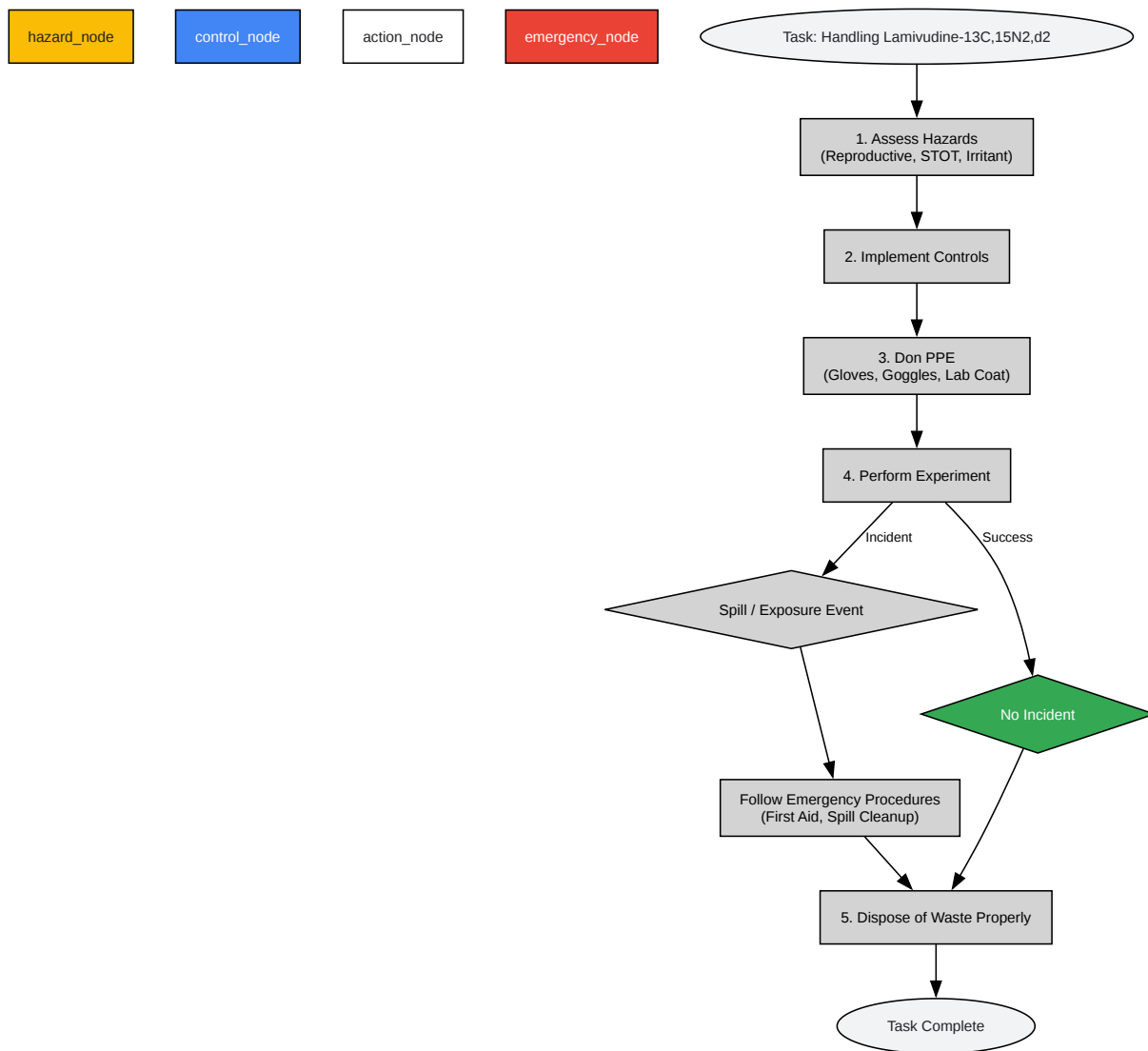
- Engineering Controls: Use only in areas with appropriate exhaust ventilation. Ensure eyewash stations and safety showers are accessible.[\[4\]](#)
- Eye/Face Protection: Wear safety glasses with side shields or goggles.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat or other impervious clothing.[\[4\]](#)
- Respiratory Protection: If dust is generated, use a suitable respirator.

5.2 First-Aid Measures

- Inhalation: Move the person to fresh air.[\[2\]](#)
- Skin Contact: Wash the skin thoroughly with soap and water.[\[2\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[2\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center.[\[4\]](#)

5.3 Storage and Disposal

- Storage: Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight.[\[4\]](#) Store locked up.[\[2\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[4\]](#) Avoid release to the environment.[\[4\]](#)



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Caption: Logical workflow for safe handling of **Lamivudine-13C,15N2,d2**.

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